

# The intricate pathway of chrysanthemic acid biosynthesis: A technical guide

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This in-depth technical guide provides a comprehensive overview of the core biosynthetic pathway of chrysanthemic acid, a key component of the natural insecticide pyrethrin. This document details the enzymatic reactions, intermediate compounds, and relevant quantitative data, along with detailed experimental protocols for key analytical procedures. Visual diagrams of the pathway and experimental workflows are provided to facilitate a deeper understanding of this significant metabolic route.

## The core biosynthetic pathway of chrysanthemic acid

Chrysanthemic acid is an irregular monoterpene, meaning its biosynthesis deviates from the typical head-to-tail condensation of isoprene units. The pathway begins with the precursor dimethylallyl diphosphate (DMAPP), which is produced through the isoprenoid biosynthesis pathway, primarily the methylerythritol phosphate (MEP) pathway in plastids.[1][2][3][4] The core pathway can be summarized in three key enzymatic steps, converting two molecules of DMAPP into chrysanthemic acid.

The biosynthesis of trans-chrysanthemic acid is initiated by the enzyme chrysanthemyl diphosphate synthase (CDS), which catalyzes the condensation of two DMAPP molecules to form trans-chrysanthemyl diphosphate (CPP).[5] Subsequently, CPP is converted to transchrysanthemol. This step can be catalyzed by CDS itself, which exhibits bifunctional activity, or

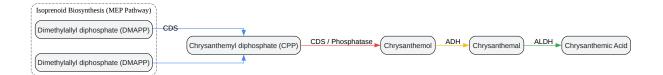




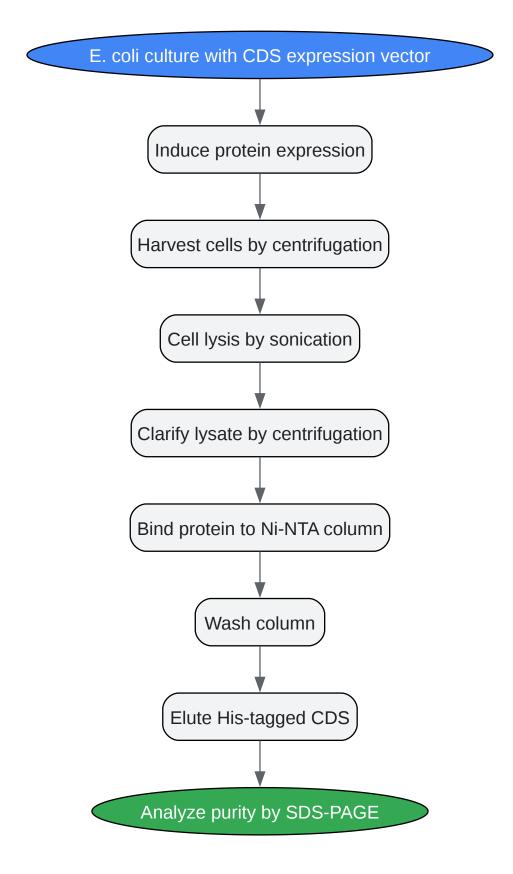


by one or more phosphatases. The final steps involve the oxidation of trans-chrysanthemol to trans-chrysanthemic acid, a two-step process mediated by an alcohol dehydrogenase (ADH) and an aldehyde dehydrogenase (ALDH).

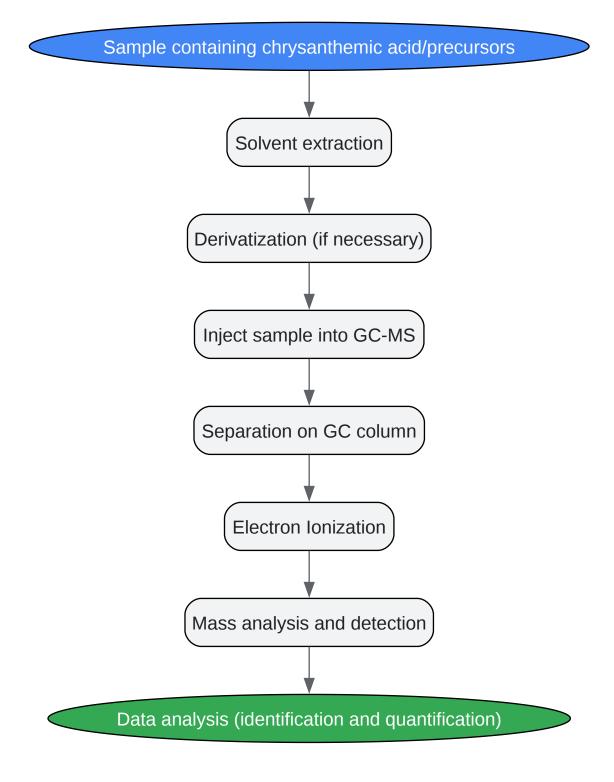












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